

# MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan shipping condition room temperature

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan

Cat. No.: S12863348

Get Quote

## Biological Activity and Application in ADCs

**MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** is an agent-linker conjugate designed for constructing ADCs [1] [2]. Its mechanism of action is two-fold:

- **Payload:** It incorporates **Exatecan**, a potent DNA topoisomerase I inhibitor ( $IC_{50} = 2.2 \mu M$ ). This enzyme is crucial for DNA replication, and its inhibition causes DNA damage and leads to cell death [1] [2] [3].
- **Linker:** The "MC-Gly-Gly-Phe-Gly" segment is a peptide linker. This type of linker is typically **cleavable**, designed to remain stable in the bloodstream but be severed by specific enzymes (like cathepsins) inside the target tumor cells. This ensures the cytotoxic drug is released primarily at the disease site [4].

This structure, particularly the cleavable Gly-Gly-Phe-Gly linker, is analogous to the technology used in the approved ADC drug Trastuzumab Deruxtecan (Enhertu) [4].

## Experimental Protocols

### Sample Preparation and Storage

For in vitro experiments, the compound is typically prepared as a concentrated stock solution in DMSO.

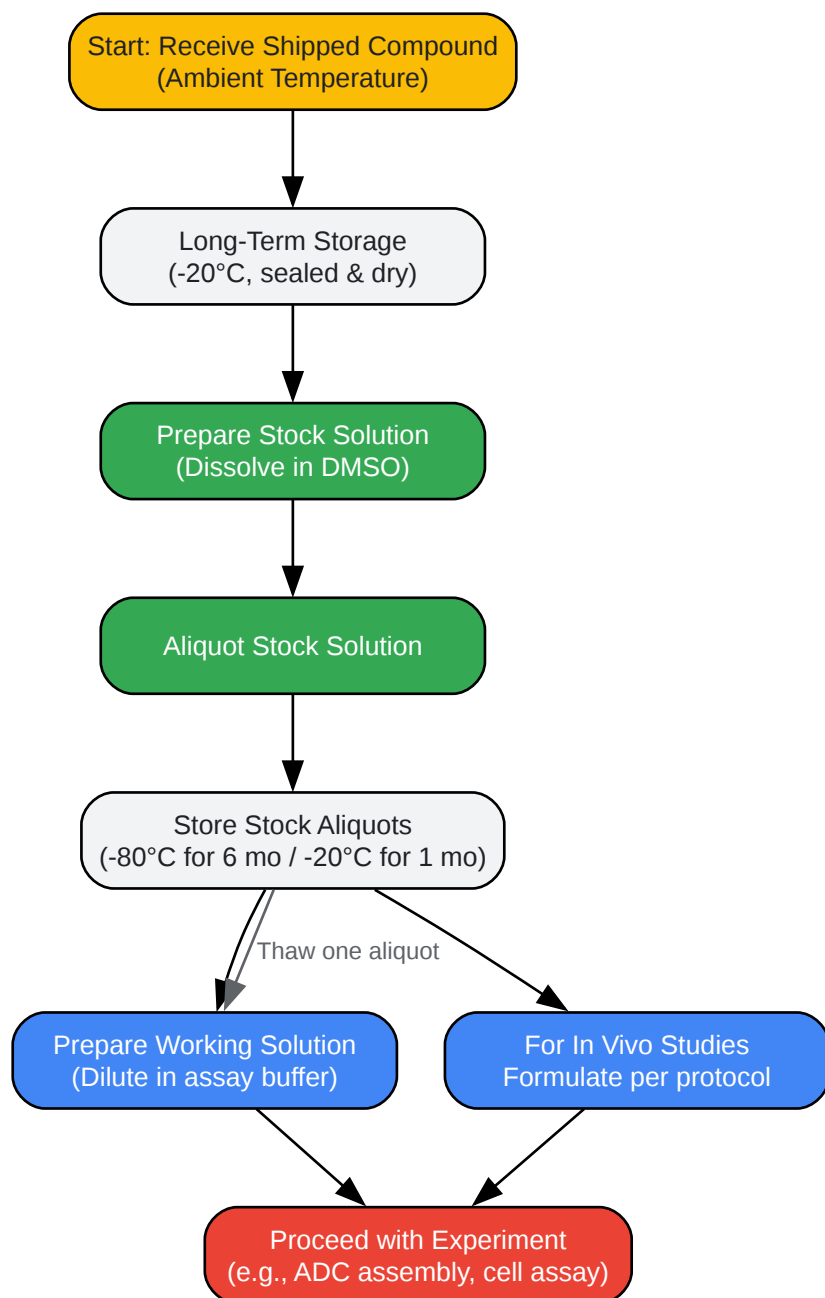
- **Stock Solution Preparation:** Dissolve the powder in anhydrous DMSO to a concentration of 10-100 mM [1] [3].
- **Storage of Stock Solution:** Aliquot the stock solution and store at **-80°C for 6 months** or **-20°C for 1 month**. Avoid repeated freeze-thaw cycles to maintain stability [1] [3].
- **Working Solution Preparation:** Dilute the stock solution into your assay buffer immediately before use. The DMSO concentration in the final cell culture should generally be kept below 0.1-1% to avoid cellular toxicity.

## In Vivo Formulation Example

For animal studies, here is a common formulation protocol. The example below prepares a 2.5 mg/mL dosing solution [3] [5]:

- **Preparation of Saline:** Dissolve 0.9 g of sodium chloride in 100 mL of distilled water to obtain a clear saline solution.
- **Preparation of DMSO Stock:** Take 100 µL of a 25 mg/mL DMSO stock solution.
- **Formulation:** Add the 100 µL DMSO stock to 900 µL of corn oil.
- **Mixing:** Vortex or mix thoroughly until a clear solution or fine suspension is achieved. The formulation is now ready for administration.

This workflow outlines the key stages of handling and using **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** in a preclinical research setting.



[Click to download full resolution via product page](#)

## Critical Handling Considerations

- **Moisture Sensitivity:** The compound must be protected from moisture. Always store the powder in a **sealed container** in a dry environment [3] [5].
- **Stability Window:** While shipping at room temperature is acceptable for a few days, prolonged exposure to ambient conditions should be avoided. Upon receipt, move the compound to

recommended long-term storage conditions promptly.

- **Stereochemistry Note:** Be aware of the stereochemistry. **MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan** (CAS 2414254-51-4) is distinct from its (S)-cyclopropane analog (CAS 2414254-52-5), which is a different compound with potentially different properties [3] [5].

## Experimental Planning Guide

To effectively plan your experiments, consider the following key parameters:

Experimental Stage	Key Considerations
Acquisition & Shipping	Confirm supplier's shipping policy is ambient. Inspect package upon receipt.
Stock Solution	Use fresh, anhydrous DMSO. Record date of preparation and concentration.
Cell-Based Assays	Include appropriate controls (e.g., vehicle with DMSO, unconjugated antibody). Determine the optimal concentration and exposure time.
In Vivo Dosing	Finalize the formulation (e.g., DMSO/corn oil, DMSO/saline/Tween 80) based on administration route and model.
ADC Assembly	If conjugating the drug-linker to an antibody, optimize the conjugation ratio (Drug-to-Antibody Ratio or DAR) and confirm stability.

## References and Further Reading

- Pharmaffiliates. CAS No: 2414254-51-4. Retrieved from [Link] [6].
- Fu, Y., et al. (2025). Antibody–Drug Conjugates (ADCs): current and future perspectives. *Journal of Hematology & Oncology*, 18:51. This review provides context on ADC components, including cleavable linkers similar to the one in this compound [4].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan (Synonyms [medchemexpress.com])
2. - MC - Gly - Gly - Phe -( Gly )- R - Cyclopropane | TargetMol Exatecan [targetmol.com]
3. MC-Gly-Gly-Phe-Gly-(S)-Cyclopropane-Exatecan [invivochem.com]
4. Antibody–Drug Conjugates (ADCs): current and future ... [pmc.ncbi.nlm.nih.gov]
5. - MC - Gly - Gly - Phe -(S)- Gly - Cyclopropane ... Exatecan [peptidedb.com]
6. CAS No : 2414254-51-4 | Product Name : MC - Gly - Gly - Phe - Gly ... [pharmaffiliates.com]

To cite this document: Smolecule. [MC-Gly-Gly-Phe-Gly-(R)-Cyclopropane-Exatecan shipping condition room temperature]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b12863348#mc-gly-gly-phe-gly-r-cyclopropane-exatecan-shipping-condition-room-temperature>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)